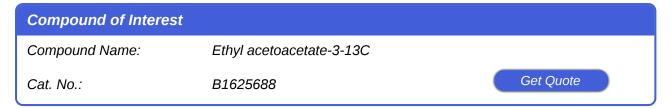


Physicochemical properties of Ethyl acetoacetate-3-13C

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physicochemical Properties of Ethyl acetoacetate-3-13C

Introduction

Ethyl acetoacetate-3-13C is a stable isotope-labeled form of ethyl acetoacetate, an organic compound widely utilized as an intermediate in various chemical syntheses.[1] The incorporation of a carbon-13 isotope at the third carbon position makes it a valuable tracer for metabolic studies and for quantitative analysis using techniques like nuclear magnetic resonance (NMR), gas chromatography-mass spectrometry (GC-MS), and liquid chromatography-mass spectrometry (LC-MS).[1] Its application extends to proteomics and as a synthetic intermediate.[2] This guide provides a comprehensive overview of its physicochemical properties, experimental protocols, and applications, particularly for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The key physicochemical properties of **Ethyl acetoacetate-3-13C** are summarized in the table below. These properties are crucial for its handling, application in experimental settings, and for the interpretation of analytical data.



Property	Value	Source
Molecular Formula	C5(13C)H10O3	[3]
Molecular Weight	131.13 g/mol	[2][3][4][5]
Appearance	Colorless liquid	[6]
Odor	Fruity	[6]
Boiling Point	181 °C (lit.)	[4]
Melting Point	-43 °C (lit.)	[4]
Density	1.037 g/mL at 25 °C	[4]
Refractive Index	n20/D 1.419 (lit.)	[4]
Flash Point	84 °C (closed cup)	[4]
Isotopic Purity	99 atom % ¹³ C	[4]
Chemical Purity	98-99%	[2][4]
CAS Number	61973-42-0	[2][4][5]

Experimental Protocols Synthesis of [3-13C]acetoacetate from Ethyl acetoacetate-3-13C

A primary application of Ethyl acetoacetate-3-13C is as a precursor for the synthesis of [3-13C]acetoacetate, which can be hyperpolarized for use in metabolic imaging.[7] The synthesis involves the saponification of the ethyl ester.[7]

Protocol:

- Place 1 gram of [3-13C]ethyl acetoacetate in a suitable reaction vessel.[7]
- Add 4.8 mL of water to the vessel.[7]
- Add 1.9 mL of 4 mol/L lithium hydroxide.[7]



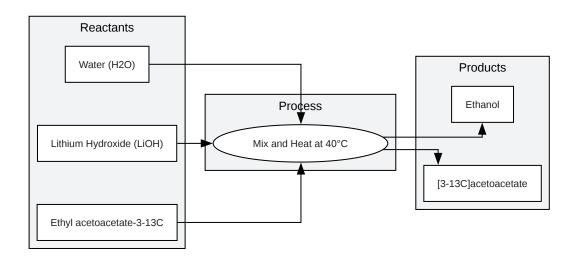




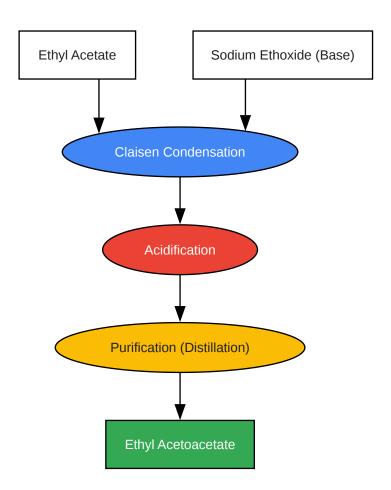
- Place the reaction mixture in a water bath at 40°C.[7]
- The reaction proceeds to yield lithium [3-13C]acetoacetate.[7]
- The purity of the synthesized [3-13C]acetoacetate can be assessed using hyperpolarized 13C-NMR.[7]

The workflow for this synthesis is illustrated in the diagram below.

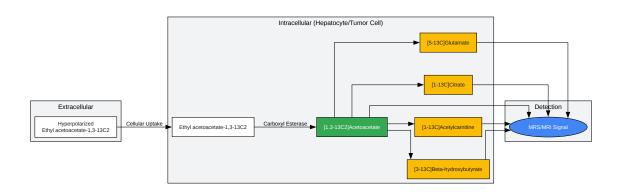












Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Ethyl acetoacetate (3-¹Â³C, 99%) Cambridge Isotope Laboratories, CLM-681-0.5 [isotope.com]
- 3. scbt.com [scbt.com]



- 4. Ethyl acetoacetate-3-13C 13C 99atom 61973-42-0 [sigmaaldrich.com]
- 5. Ethyl acetoacetate-3-13C | C6H10O3 | CID 12196734 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ethyl Acetoacetate | C6H10O3 | CID 8868 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. US10995054B2 Hyperpolarized [3-13C]acetoacetate and methods of using the same -Google Patents [patents.google.com]
- To cite this document: BenchChem. [Physicochemical properties of Ethyl acetoacetate-3-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1625688#physicochemical-properties-of-ethyl-acetoacetate-3-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com